

In-Depth Technical Guide: Safety Data for Biotin-PEG3-OH

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Compound of Interest

Compound Name: Biotin-PEG3-OH

Cat. No.: B7840604

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **Biotin-PEG3-OH**. Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from various sources, including SDS for structurally similar molecules, safety assessments of its core components (biotin and polyethylene glycol), and general toxicological principles. It is intended to inform researchers and professionals in drug development on the safe handling, potential hazards, and relevant biological context of **Biotin-PEG3-OH**.

Core Safety & Physicochemical Data

The following tables summarize the key quantitative data available for **Biotin-PEG3-OH** and its components.

Table 1: Physicochemical Properties of **Biotin-PEG3-OH**

Property	Value	Source
Chemical Name	N-(2-(2-(2-hydroxyethoxy)ethoxy)ethyl)-5-((3aS,4S,6aR)-2-oxohexahydro-1H-thieno[3,4-d]imidazol-4-yl)pentanamide	DC Chemicals
Synonyms	Biotin-PEG3-alcohol	DC Chemicals
CAS Number	289714-02-9	Lumiprobe[1]
Molecular Formula	C16H29N3O5S	BroadPharm[2]
Molecular Weight	375.48 g/mol	PurePEG[3]
Appearance	White solid	Lumiprobe[1]
Solubility	Soluble in water, DMSO, and DMF	BroadPharm[2]
Storage Conditions	-20°C in the dark, desiccated	Lumiprobe

Table 2: Summary of Toxicological Data (Extrapolated)

Hazard	Classification & Precautionary Statements	Source & Context
Acute Oral Toxicity	GHS Category 4: Harmful if swallowed (H302). P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.	MSDS for Biotin-PEG3-alcohol (DC Chemicals)
Skin Corrosion/Irritation	Not classified as a skin irritant. Prolonged contact may cause non-allergic contact dermatitis.	Based on safety assessments of biotin and PEGs.
Serious Eye Damage/Irritation	May cause eye irritation in susceptible individuals.	Inferred from data on Biotin-PEG3-Amine and biotin.
Aquatic Hazard	GHS Category 1: Very toxic to aquatic life with long lasting effects (H410). P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	MSDS for Biotin-PEG3-alcohol (DC Chemicals)

Experimental Protocols

While specific experimental safety studies on **Biotin-PEG3-OH** are not publicly available, the following is a representative protocol for an in vitro cytotoxicity assay, a fundamental test for assessing the potential toxicity of a new chemical entity. This protocol is based on standard methodologies for similar compounds.

Protocol: In Vitro Cytotoxicity Assessment using MTT Assay

1. Cell Culture:

- Culture a relevant cell line (e.g., HeLa, HepG2, or a cell line specific to the intended application) in appropriate media supplemented with fetal bovine serum and antibiotics.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.

2. Seeding:

- Harvest cells using trypsinization and perform a cell count.
- Seed the cells into a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours to allow for cell attachment.

3. Treatment:

- Prepare a stock solution of **Biotin-PEG3-OH** in a suitable solvent (e.g., sterile PBS or DMSO).
- Prepare serial dilutions of the **Biotin-PEG3-OH** stock solution in cell culture media to achieve the desired final concentrations.
- Remove the old media from the 96-well plate and add 100 µL of the media containing the different concentrations of **Biotin-PEG3-OH** to the respective wells. Include a vehicle control (media with the solvent) and a positive control (a known cytotoxic agent).

4. Incubation:

- Incubate the plate for 24, 48, or 72 hours.

5. MTT Assay:

- After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- After incubation, add 100 µL of solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.

- Gently pipette to ensure complete dissolution.

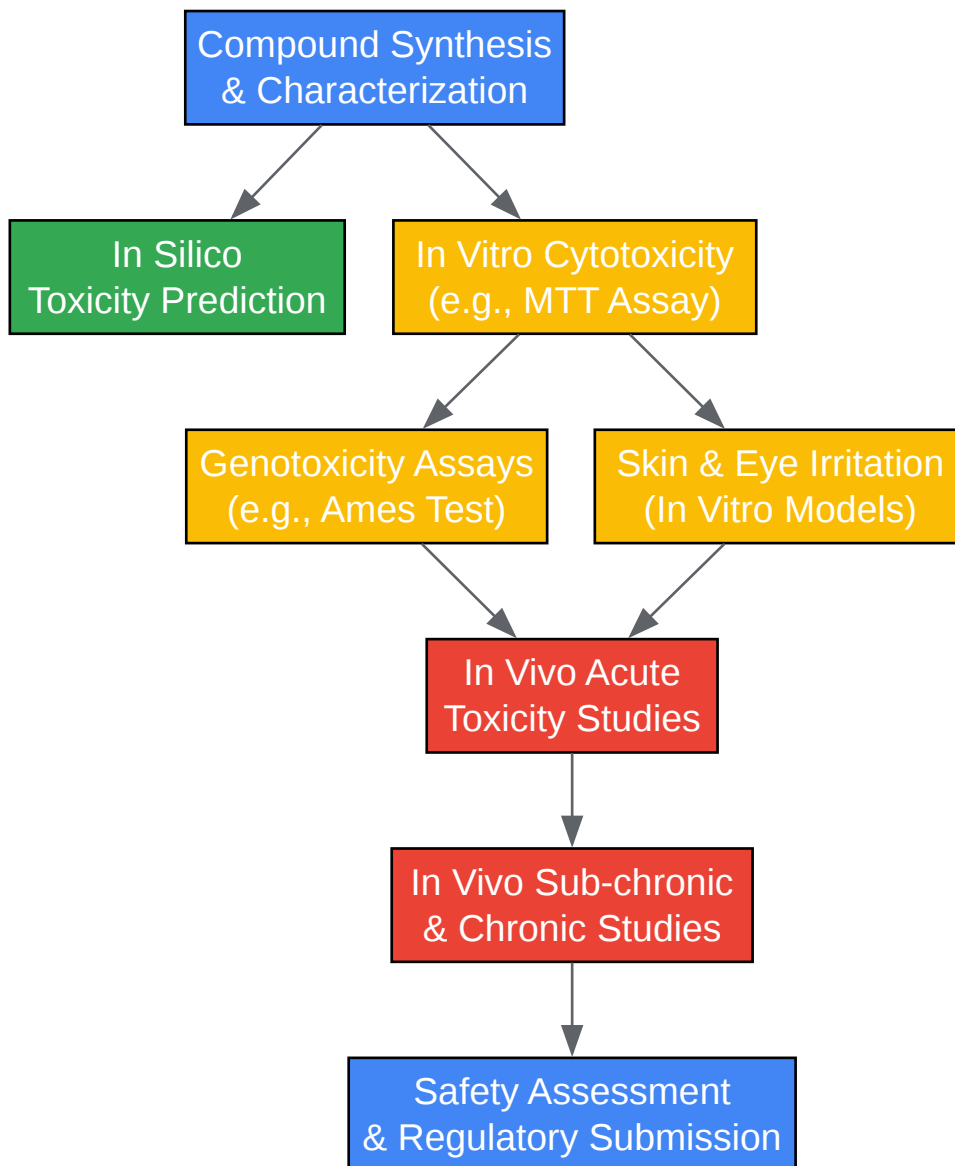
6. Data Analysis:

- Measure the absorbance of each well at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration compared to the vehicle control.
- Plot the cell viability against the concentration of **Biotin-PEG3-OH** to determine the IC50 value (the concentration at which 50% of cell growth is inhibited).

Visualization of Relevant Pathways and Workflows

The following diagrams illustrate a general workflow for chemical safety assessment and the well-established biological interaction of biotin.

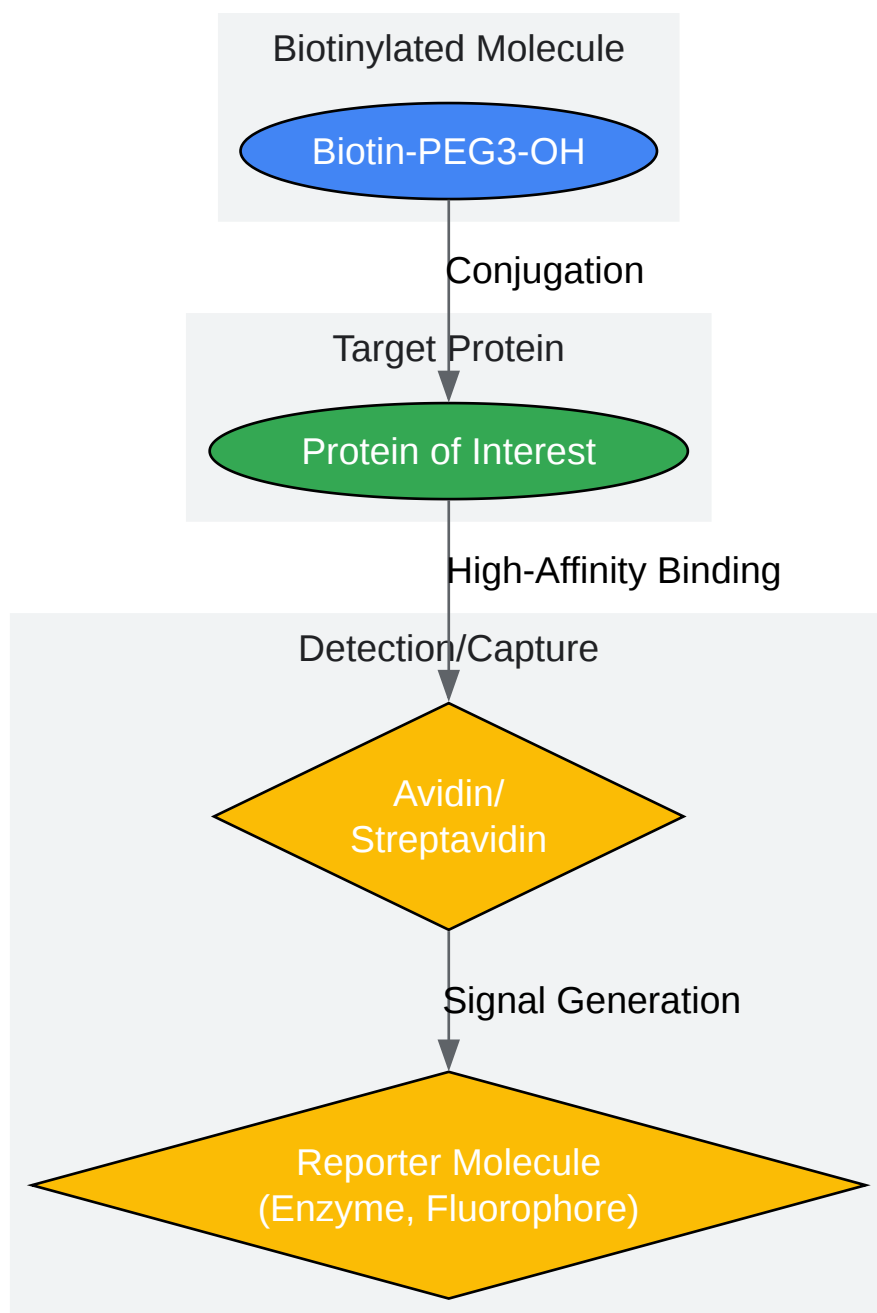
General Workflow for Chemical Safety Assessment



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Caption: A generalized workflow for assessing the safety of a new chemical entity.

Biotin-Avidin/Streptavidin Interaction

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Caption: The high-affinity interaction between biotin and avidin/streptavidin.

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References

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